

1-Butanamine, hydrofluoride CAS number lookup

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Butanamine, hydrofluoride

Cat. No.: B15484292

[Get Quote](#)

Technical Guide: 1-Butanamine, Hydrofluoride

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Butanamine, hydrofluoride is the salt formed from the reaction of the primary amine 1-butanamine (also known as n-butylamine) and hydrogen fluoride. While the parent compound, 1-butanamine, is a well-characterized chemical intermediate, the hydrofluoride salt is less commonly documented in dedicated literature. However, the formation of amine salts is a fundamental practice in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of **1-butanamine, hydrofluoride**, including its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and its potential applications in research and drug development.

The strategic incorporation of fluorine into organic molecules is a cornerstone of modern medicinal chemistry. The presence of fluorine can significantly alter a molecule's pharmacokinetic and physicochemical properties, such as metabolic stability, membrane permeability, and binding affinity to target proteins.^{[1][2][3][4][5]} The formation of an amine salt, such as a hydrofluoride, can further modify properties like solubility and bioavailability, which are critical for the development of effective pharmaceutical agents.

Chemical Identification and Properties

While a specific CAS number for **1-Butanamine, hydrofluoride** is not readily available in major chemical databases, its constituent parts are well-defined.

Table 1: Chemical Identification

Identifier	1-Butanamine (Parent Compound)	1-Butanamine, Hydrofluoride
CAS Number	109-73-9	Not Assigned
Molecular Formula	C ₄ H ₁₁ N	C ₄ H ₁₂ FN
Molecular Weight	73.14 g/mol	93.14 g/mol
IUPAC Name	Butan-1-amine	Butan-1-aminium fluoride

The properties of **1-butanamine, hydrofluoride** will be influenced by both the parent amine and the hydrofluoric acid. The following table summarizes the known properties of 1-butanamine. The salt form is expected to be a solid with increased water solubility compared to the free base.

Table 2: Physicochemical Properties of 1-Butanamine

Property	Value
Appearance	Colorless liquid
Boiling Point	77-78 °C
Melting Point	-49 °C
Density	0.74 g/mL at 25 °C
Solubility in Water	Miscible

Experimental Protocols

Synthesis of 1-Butanamine, Hydrofluoride

The following is a generalized, adaptable protocol for the synthesis of **1-butanamine, hydrofluoride** based on the preparation of other alkylamine hydrofluorides.[\[6\]](#)

Objective: To synthesize **1-butanamine, hydrofluoride** from 1-butanamine and hydrofluoric acid.

Materials:

- 1-Butanamine (reagent grade)
- Hydrofluoric acid (40% aqueous solution)
- Ethanol (anhydrous)
- Round-bottom flask
- Stirring apparatus
- Dropping funnel
- Ice bath
- Rotary evaporator

Procedure:

- In a well-ventilated fume hood, a pre-weighed amount of 1-butanamine is dissolved in two parts of ethanol at room temperature in a round-bottom flask equipped with a stirrer.
- The flask is cooled in an ice bath.
- 1.015 equivalents of hydrogen fluoride, in the form of a 40% strength aqueous hydrofluoric acid solution, are added dropwise from a metering device.[\[6\]](#)
- Care should be taken to ensure the temperature of the reaction mixture does not exceed 40°C.[\[6\]](#)

- After the addition is complete, the metering device is rinsed with a small volume of distilled water, which is then added to the reaction mixture.
- The mixture is then evaporated to dryness using a rotary evaporator, with careful evacuation to manage potential foam formation and maintaining a maximum mixture temperature of 65°C.[6]
- The resulting solid is **1-butanamine, hydrofluoride**.

Safety Precautions: Hydrofluoric acid is extremely corrosive and toxic. All work should be conducted in a fume hood with appropriate personal protective equipment, including acid-resistant gloves, lab coat, and eye protection.

Applications in Research and Drug Development

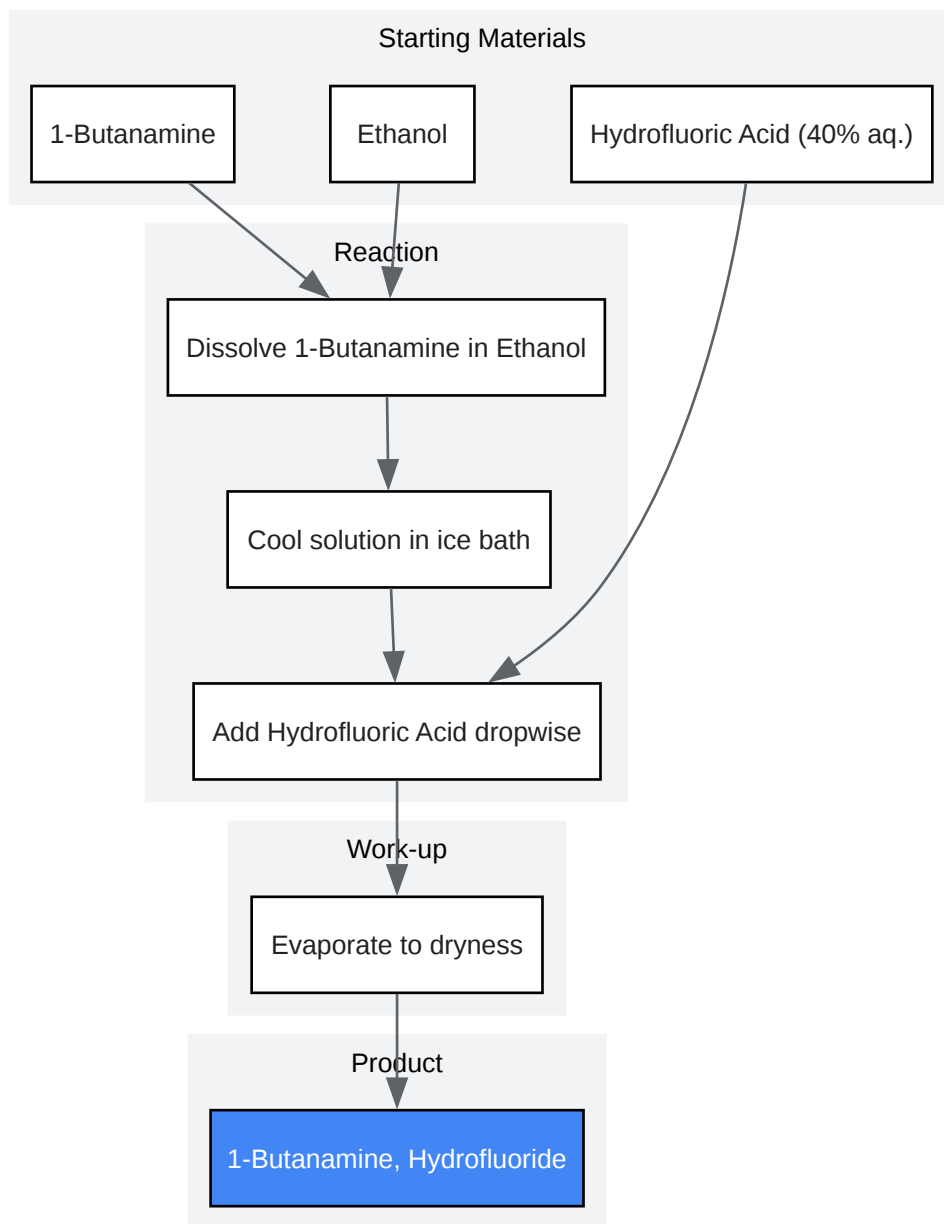
While specific applications for **1-butanamine, hydrofluoride** are not extensively documented, its role can be inferred from the broader use of amine salts and fluorinated compounds in drug discovery.

- **Building Block in Organic Synthesis:** Simple alkylamines are fundamental building blocks in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). The hydrofluoride salt can serve as a convenient, stable source of the butylamine moiety in various chemical reactions.
- **Modification of Physicochemical Properties:** The conversion of a basic drug candidate into a salt is a common strategy to improve its aqueous solubility and dissolution rate, which can enhance bioavailability. The hydrofluoride salt form of a butylamine-containing compound could be explored for these benefits.
- **Fluorinating Reagent:** While not a primary fluorinating agent itself, the hydrofluoride salt introduces fluoride ions into a chemical system, which could potentially participate in or influence certain chemical transformations.

Visualizations

Experimental Workflow for the Synthesis of 1-Butanamine, Hydrofluoride

Synthesis of 1-Butanamine, Hydrofluoride

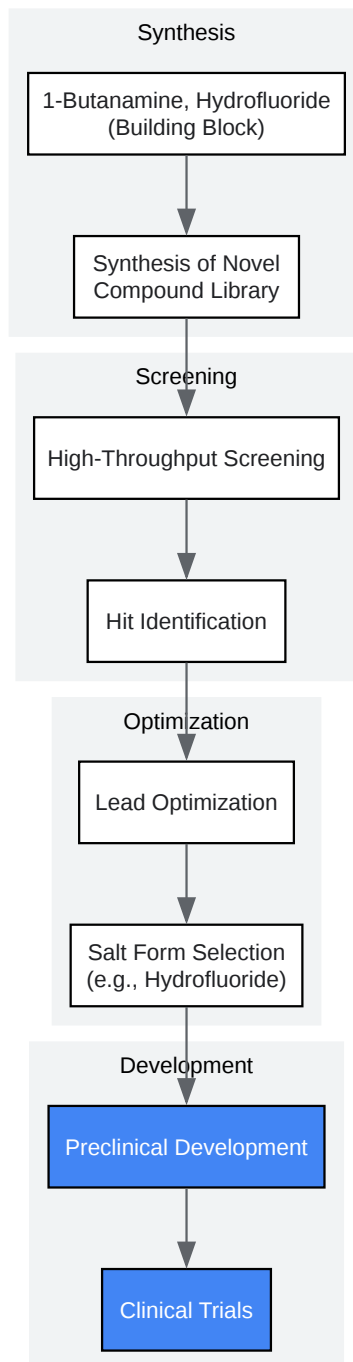


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1-Butanamine, Hydrofluoride**.

Potential Role in a Drug Discovery Workflow

Use of an Amine Salt in Drug Discovery



[Click to download full resolution via product page](#)

Caption: A logical workflow for the use of amine salts in drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Applications of Fluorine in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The role of fluorine in medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. US20010006622A1 - N-alkyldiethanolamine hydrofluorides and oral hygiene compositions containing them - Google Patents [patents.google.com]
- To cite this document: BenchChem. [1-Butanamine, hydrofluoride CAS number lookup]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15484292#1-butanamine-hydrofluoride-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com